

Bioactivity Comparison Guide: Indole-4-Carbonitrile Derivatives

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Compound of Interest

Compound Name: 3-Bromomethyl-1H-indole-4-carbonitrile

Cat. No.: B14896218

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Executive Summary

The indole-4-carbonitrile (4-cyanoindole) scaffold represents a specialized pharmacophore distinct from its more common 3-substituted counterparts. While 3-substituted indoles are historically dominant in medicinal chemistry (e.g., tryptophan, melatonin), the 4-substitution pattern has emerged as a critical structural determinant for targeting ATP-dependent enzymes, specifically p97 (VCP) AAA+ ATPase and CDC-like kinases (CLKs).

This guide objectively compares indole-4-carbonitrile derivatives against alternative therapies, highlighting their superior selectivity in protein homeostasis and RNA splicing modulation, while acknowledging their limitations in other areas such as aromatase inhibition.

Part 1: Critical Bioactivity Comparison

The 4-cyano group functions as a weak hydrogen bond acceptor and a metabolic "blocker," preventing hydroxylation at the typically reactive C4 position. Its electron-withdrawing nature significantly alters the pKa of the indole NH, influencing binding kinetics in deep hydrophobic pockets.

1.1 Comparative Efficacy: Protein Homeostasis (p97 Inhibition)

The most prominent application of the indole-4-carbonitrile scaffold is in the inhibition of p97 (Valosin-Containing Protein), a key regulator of the ubiquitin-proteasome system.

Product Focus: CB-5083 (1-[4-(benzylamino)-5H,7H,8H-pyrano[4,3-d]pyrimidin-2-yl]-2-methyl-1H-indole-4-carboxamide) vs. Standard Proteasome Inhibitors.[1]

Feature	Indole-4-Carbonitrile (CB-5083)	Bortezomib (Velcade®)	Advantage/Disadvantage
Primary Target	p97 (VCP) ATPase (D2 Domain)	20S Proteasome (5 subunit)	Advantage: p97 inhibition targets upstream protein extraction, effective in proteasome-inhibitor resistant cells.
IC50 (Enzymatic)	11 nM (p97 ATPase)	2.4 nM (20S Proteasome)	Comparable potency in biochemical assays.
Mechanism	Competitive ATP inhibitor (D2 site)	Reversible/Irreversible covalent binding	Nuance: CB-5083 avoids the "rebound" effect seen with some proteasome inhibitors.
Cellular Effect	Induces Unfolded Protein Response (UPR); Accumulation of K48-linked ubiquitin.	Induces UPR; Accumulation of poly-Ub proteins.[1][2]	Similar phenotypic outcome via distinct pathways.
Key Limitation	Off-target inhibition of PDE6 (visual disturbances).[3]	Peripheral neuropathy.	Critical Note: The 4-cyano scaffold requires optimization to avoid PDE6 cross-reactivity.

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Analyst Insight: The indole-4-carbonitrile core in CB-5083 is essential for orienting the molecule within the D2 ATP-binding pocket. Removal or migration of the nitrile group to the 3- or 5-position results in a >100-fold loss of potency, confirming the strict regiospecificity required for p97 inhibition.

1.2 Comparative Efficacy: RNA Splicing (CLK Kinase Inhibition)

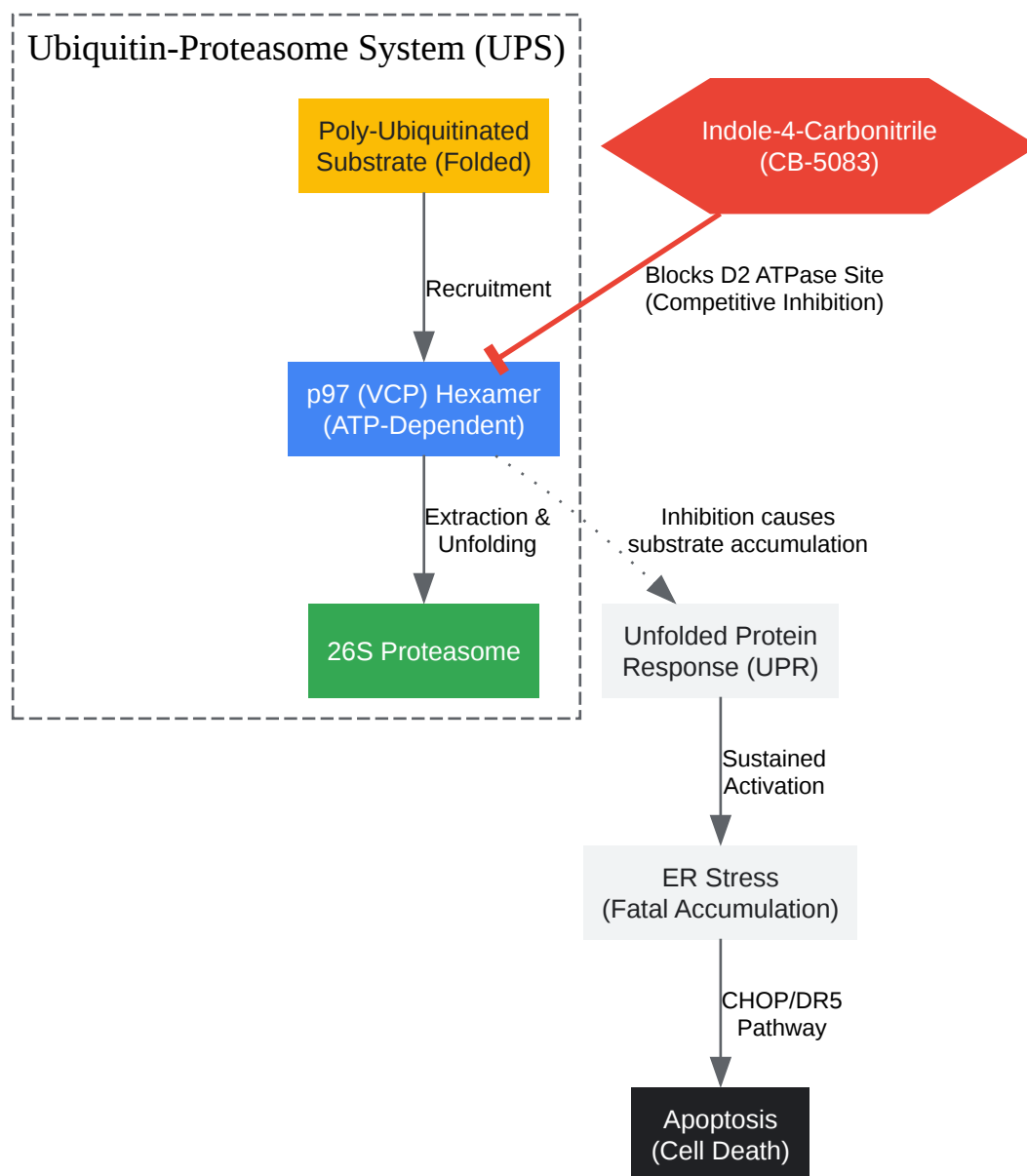
Product Focus: KH-CB19 (7,8-dichloro-9-methyl-1-oxo-2,9-dihydro-1H-pyrido[3,4-b]indole-4-carbonitrile) vs. TG003.

Feature	Indole-4-Carbonitrile (KH-CB19)	TG003 (Benzothiazole derivative)	Advantage/Disadvantage
Target Selectivity	High: CLK1 (IC ₅₀ = 20 nM) & CLK4	Moderate: CLK1/4 (IC ₅₀ ~20 nM), but hits CLK2/3	Advantage: KH-CB19 shows superior isoform selectivity, particularly sparing CLK3.
Binding Mode	Non-canonical: Halogen bonding + Nitrile interaction	ATP-mimetic	Advantage: Reduced off-target hits on other kinases compared to classic ATP mimetics.
Antiviral Activity	High: Inhibits Influenza A replication (IC ₅₀ = 13.6 M)	Moderate/Low	KH-CB19 effectively alters viral M1/M2 mRNA splicing.

Part 2: Mechanistic Visualization

2.1 Pathway: p97 Inhibition & Apoptosis Induction

The following diagram illustrates how indole-4-carbonitrile derivatives (like CB-5083) disrupt the protein quality control machinery, leading to cancer cell death.[2]

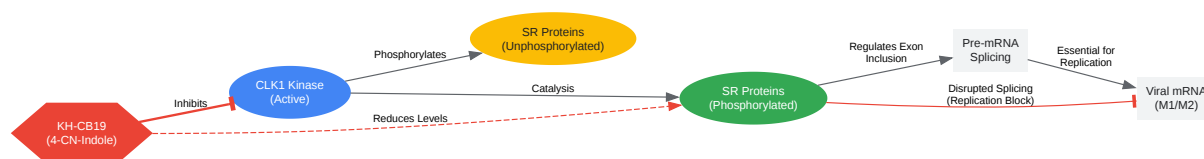


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Caption: Mechanism of CB-5083.[3][4] The indole-4-carbonitrile scaffold blocks the D2 ATPase domain, preventing substrate unfolding and triggering lethal ER stress.

2.2 Pathway: CLK1 Inhibition & Splicing Modulation

KH-CB19 utilizes the 4-cyano group to alter the phosphorylation of Serine/Arginine-rich (SR) proteins, impacting viral replication.



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Caption: KH-CB19 inhibits CLK1, preventing SR protein phosphorylation.[5] This disrupts the splicing of viral RNA (e.g., Influenza M gene), halting replication.

Part 3: Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are standardized for indole-4-carbonitrile derivatives.

3.1 Synthesis: The Sandmeyer Route to 4-Cyanoindole

Direct electrophilic substitution on indole typically favors the C3 position. Therefore, the C4-cyano group is best introduced de novo or via transition-metal catalysis from 4-haloindoles.

- Starting Material: 4-Aminoindole.
- Diazotization:
 - Suspend 4-aminoindole (1.0 eq) in HCl (conc.)/Water at 0°C.
 - Add NaNO₂ (1.1 eq) dropwise, maintaining temperature <5°C to form the diazonium salt.
- Sandmeyer Reaction:
 - Neutralize the diazonium solution with Na₂CO₃ (to pH ~6-7).

- Add the solution dropwise to a freshly prepared mixture of CuCN/KCN (2.0 eq) at 0°C.
- Allow to warm to room temperature and stir for 2 hours.
- Workup:
 - Extract with Ethyl Acetate (3x). Wash organic phase with FeSO₄ (to remove excess cyanide) and Brine.
 - Purification: Silica gel chromatography (Hexane:EtOAc 4:1). 4-Cyanoindole typically elutes as a crystalline solid.
 - Validation: IR spectroscopy must show a sharp nitrile peak at ~2220 cm⁻¹.

3.2 Bioassay: ATPase Activity Screening (p97)

This assay validates the inhibitory potential of derivatives against the p97 target.

- Reagents: Recombinant human p97 (hexameric), ATP (100 μM), Biomol Green™ Reagent (Phosphate detection).
- Buffer: 50 mM Tris (pH 7.4), 20 mM MgCl₂, 1 mM DTT, 0.02% Triton X-100.
- Procedure:
 - Step 1: Incubate p97 (20 nM) with the test compound (indole-4-carbonitrile derivative) in assay buffer for 10 minutes at room temperature.
 - Step 2: Initiate reaction by adding ATP (final conc. 100 μM).
 - Step 3: Incubate at 37°C for 30 minutes.
 - Step 4: Terminate reaction by adding Biomol Green™ reagent. Incubate for 20 mins for color development.
 - Step 5: Measure Absorbance at 620 nm.
- Data Analysis: Calculate IC₅₀ using a 4-parameter logistic regression.

- Control: CB-5083 should be run as a positive control (Expected IC50 ~11-15 nM).

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